

Efficacy and Safety in Patients on Opioid Substitution Therapy (OST)

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Compound Focus: Ombitasvir

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A key analysis pooled data from 12 Phase II/III/IIIb clinical trials to evaluate the impact of OST on treatment outcomes with the 3D regimen. The table below summarizes the patient characteristics and key findings [1].

Parameter	Patients Receiving OST (n=149)	Patients Not Receiving OST (n=4598)
HCV Genotype 1a, n (%)	122 (82%)	2409 (52%)
Treatment-Naive, n (%)	113 (76%)	2792 (61%)
Cirrhosis, n (%)	25 (17%)	830 (18%)
Completed Treatment, n (%)	144 (97%)	4510 (98%)
Treatment Adherence ($\geq 90\%$), n (%)	105 (88%)	4057 (97%)
Achieved SVR12, n (%)	140 (94%)	4405 (96%)

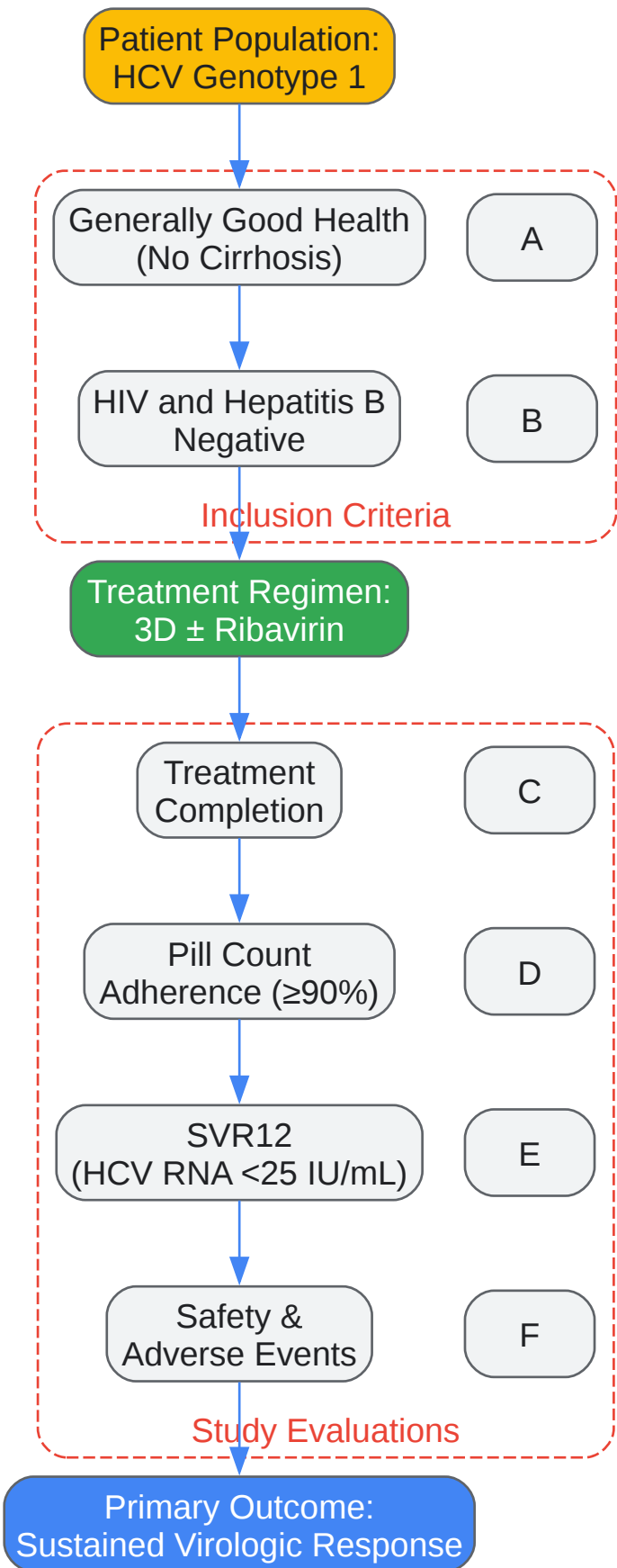
The analysis concluded that the 3D regimen is **highly effective and well-tolerated** in patients on OST, with similar success rates to those not on OST, supporting its use in this patient population [1].

Pharmacokinetic Profile from Phase 2 Studies

Population pharmacokinetic models were developed using data from nine Phase 1b and 2a/b studies. The analysis found that while certain covariates (like age, sex, and body weight) had a statistically significant effect on the exposure of the drug components, the **magnitude of these effects was modest and not considered clinically significant**. No patient-related factors were identified that would necessitate dose adjustment [2].

Experimental Methodology and Workflow

The following diagram illustrates the general workflow and patient flow for the Phase 2 clinical trials included in the pooled analysis.



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The workflow outlines the patient selection, treatment, and key evaluation points in the Phase 2 trials that formed the basis of the pooled analysis [1] [2].

Deeper Insights and Further Research

It's noteworthy that patients on OST had slightly lower medication adherence but achieved a similarly high SVR rate. This suggests that the 3D regimen is **effective even with real-world variations in adherence** and is a robust treatment option [1].

For the most current information, you may search for the individual Phase 3 trials referenced in the analysis (e.g., **PEARL-II, PEARL-III, PEARL-IV, TURQUOISE-II**) on clinical trial registries, as these larger studies would contain more comprehensive data.

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References

1. Efficacy and Safety of Ombitasvir/Paritaprevir/Ritonavir and ... [pmc.ncbi.nlm.nih.gov]
2. Population Pharmacokinetics of Paritaprevir, Ombitasvir ... [pmc.ncbi.nlm.nih.gov]

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